

Toxicology of 2,3-Dimethyl-1-pentanol: A Technical Guide

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Compound of Interest

Compound Name: 2,3-Dimethyl-1-pentanol

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Introduction

2,3-Dimethyl-1-pentanol (CAS No. 10143-23-4) is a branched-chain seven-carbon alcohol. Due to the limited availability of specific toxicological data for this compound, a comprehensive safety assessment necessitates a read-across approach, leveraging data from structurally similar C7 and other branched-chain alcohols. This technical guide provides a consolidated overview of the available toxicological data for **2,3-Dimethyl-1-pentanol** and its analogues, focusing on key endpoints relevant to safety and risk assessment. The information is presented to aid researchers, scientists, and drug development professionals in understanding the potential toxicological profile of this chemical.

Physicochemical Properties

A summary of the known physicochemical properties of **2,3-Dimethyl-1-pentanol** is provided below.

Property	Value	Reference
Molecular Formula	C7H16O	
Molecular Weight	116.20 g/mol	
Appearance	Colorless liquid	[1]
Boiling Point	155 - 156 °C	[1]
Water Solubility	Slightly soluble	[1]

Toxicological Data Summary

The following tables summarize the available quantitative toxicological data for **2,3-Dimethyl-1-pentanol** and its structural analogues. A read-across approach has been employed where specific data for the target compound is unavailable.

Acute Toxicity

Substance	Test Species	Route	LD50/LC50	Reference
2,3-Dimethyl-1-pentanol	Rat	Oral	2380 µL/kg	[2]
1-Hexanol	Rat	Oral	720 mg/kg	[3][4]
Branched Chain Saturated Alcohols (general)	-	-	Low order of acute toxicity	[5][6]

Skin Corrosion/Irritation

Substance	Test Species	Observation	Result	Reference
Branched Chain Saturated Alcohols (general)	Human	2-10% concentration	No evidence of skin irritation	[5][6]
3,5,5-Trimethyl-1-hexanol	-	-	May cause skin irritation	

Serious Eye Damage/Eye Irritation

Substance	Test Species	Observation	Result	Reference
2,3-Dimethyl-1-pentanol	Rabbit	-	Rated 9 on a scale of 1-10	[2]
Branched Chain Saturated Alcohols (undiluted)	-	-	Moderate to severe eye irritation	[5][6]
3,5,5-Trimethyl-1-hexanol	-	-	May cause eye irritation	

Skin Sensitization

Substance	Test Type	Result	Reference
Branched Chain Saturated Alcohols (general)	-	No or low sensitizing potential	[5][6]

Germ Cell Mutagenicity

Substance	Test Type	Result	Reference
Branched Chain Saturated Alcohols (general)	In vivo / In vitro	No genotoxicity	[5][6]
3,5,5-Trimethyl-1-hexanol	Ames test	Not mutagenic	

Repeated Dose Toxicity

No specific data available for **2,3-Dimethyl-1-pentanol** or close structural analogues. General information suggests low systemic toxicity for branched-chain saturated alcohols following repeated application.[5][6]

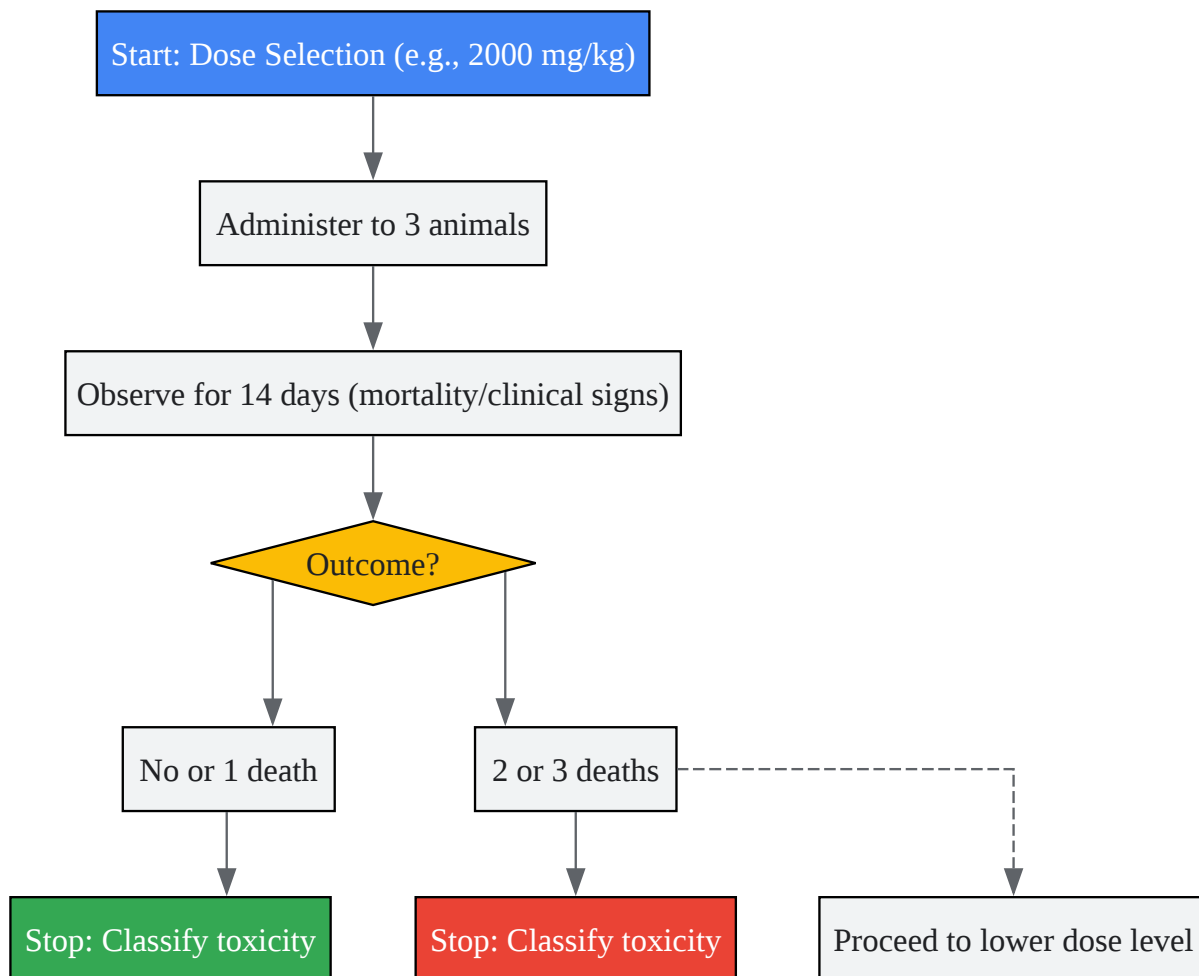
Experimental Protocols

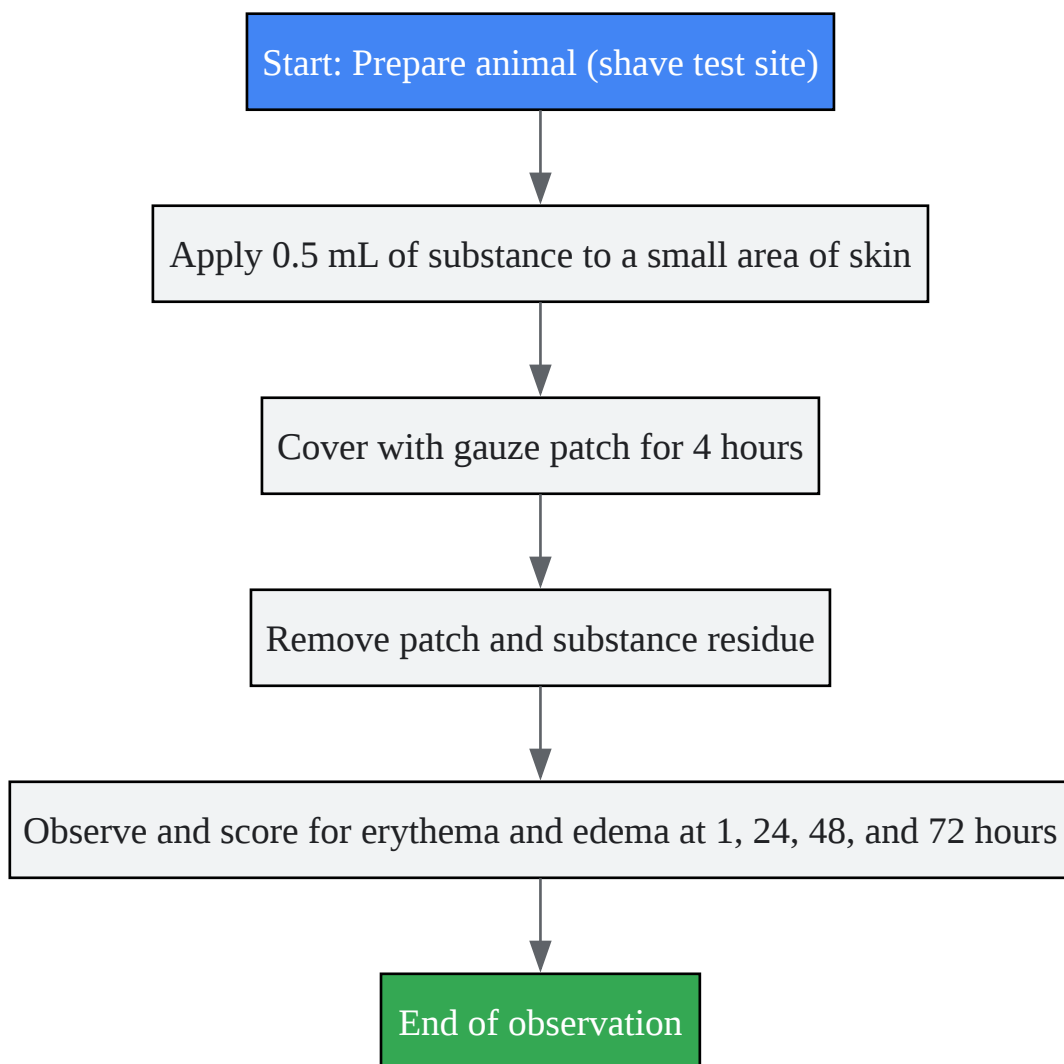
Detailed methodologies for key toxicological assessments are outlined below, based on standard OECD guidelines.

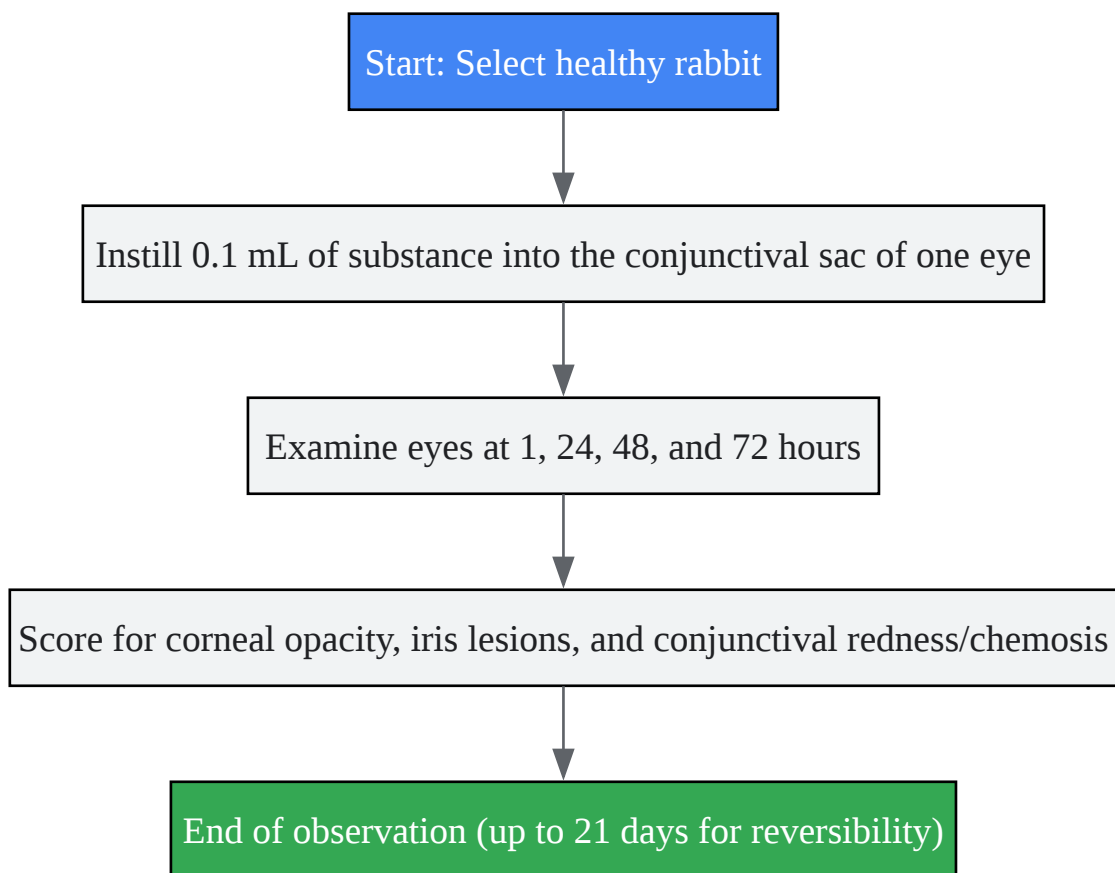
Acute Oral Toxicity (Following OECD Guideline 423)

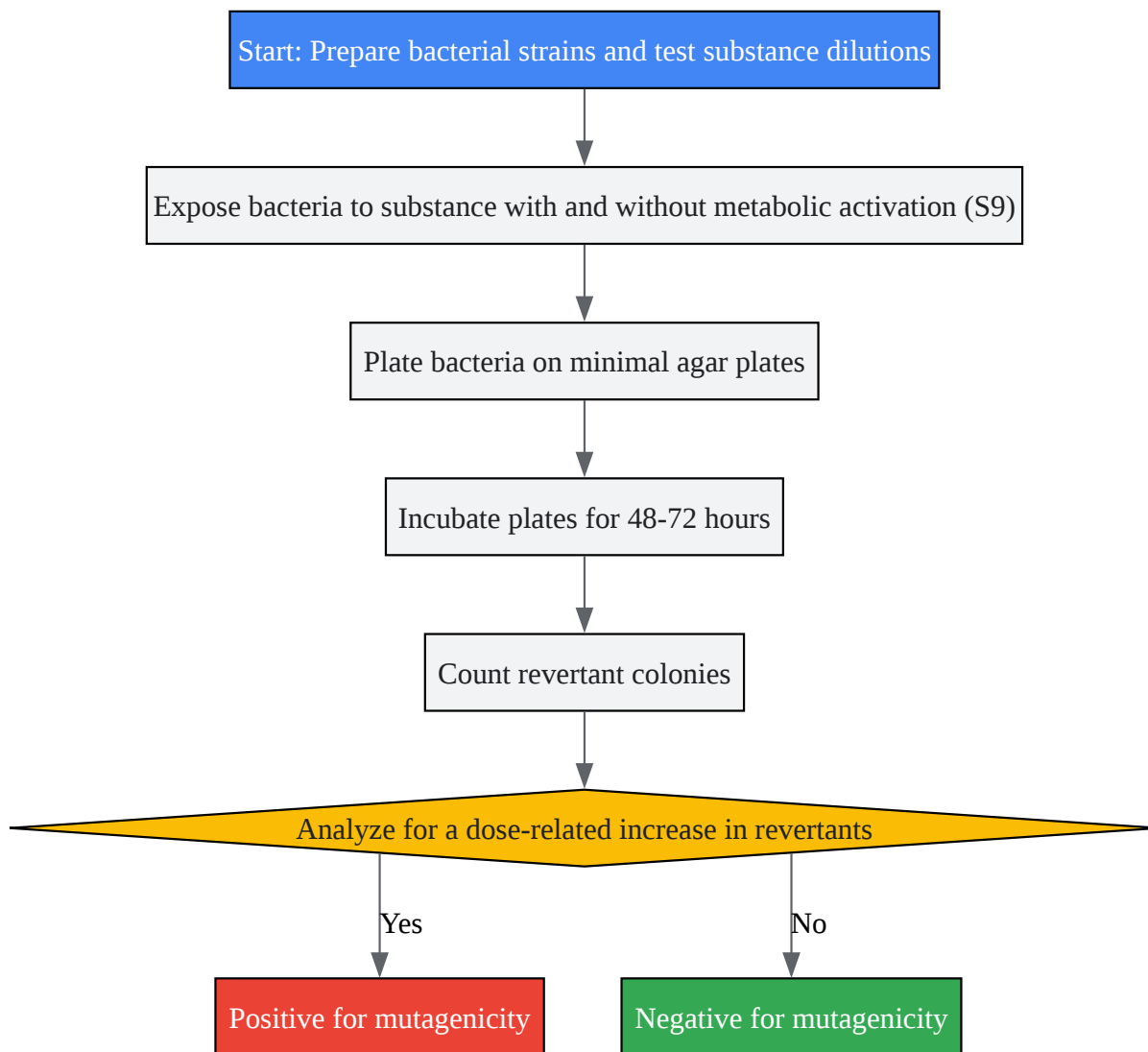
The acute oral toxicity is determined using the Acute Toxic Class Method. The procedure involves a stepwise administration of the test substance to a small group of animals (typically rats) at defined dose levels.

Experimental Workflow:









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